

Octahydro-4,7-methano-1H-inden-5-ol versus other woody fragrance compounds

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Compound of Interest

Compound Name: Octahydro-4,7-methano-1H-inden-5-ol

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A Comparative Guide to Woody Fragrance Compounds: **Octahydro-4,7-methano-1H-inden-5-ol** and Key Alternatives

This guide provides a detailed comparison of **Octahydro-4,7-methano-1H-inden-5-ol** against other prominent woody fragrance compounds, including Iso E Super, Javanol, and Cedryl Acetate. The information is tailored for researchers, scientists, and drug development professionals, with a focus on objective performance data and experimental methodologies.

Overview of Selected Woody Fragrance Compounds

Octahydro-4,7-methano-1H-inden-5-ol (CAS: 13380-89-7) is a synthetic compound with a unique bicyclic structure.^{[1][2][3]} It is utilized in the fragrance industry for its complex olfactory profile, which is described as having floral, fruity, and woody notes with subtle metallic undertones.^[1] It is primarily used as a fragrance ingredient in perfumes and personal care products and serves as a useful synthetic intermediate in organic chemistry.^{[1][4]}

Iso E Super (CAS: 54464-57-2) is one of the most successful and widely used synthetic aroma chemicals in modern perfumery.^{[5][6]} Developed by International Flavors & Fragrances (IFF) in the 1970s, it possesses a smooth, warm, and velvety scent with woody and ambery facets.^{[5][7][8]} Its primary function is to add fullness, radiance, and substantivity to a fragrance, often enhancing other notes in a composition.^{[5][6]}

Javanol (CAS: 198404-98-7) is a potent, synthetic sandalwood molecule developed by Givaudan. It is highly valued for its intense, creamy, and diffusive sandalwood character, which is olfactively close to beta-santalol, the main component of natural sandalwood oil.[9][10] Due to its extremely low odor threshold, it is effective even in trace amounts, providing volume and tenacity to a wide range of fragrance types.[9]

Cedryl Acetate (CAS: 77-54-3) is a hemi-synthetic compound derived from Cedrol, a component of cedarwood essential oil.[11] It delivers a sharp, dry, and clean woody-cedar aroma, often with leathery and earthy undertones.[12][13] It is frequently used to impart coniferous and woody notes in men's fragrances and acts as an effective fixative.[11][12]

Quantitative Data and Performance Comparison

The performance of a fragrance compound can be quantitatively assessed through several key parameters, including its molecular weight, odor detection threshold, and substantivity.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Odor Detection Threshold (ng/L air)	Substantivity (on smelling strip)	Vapor Pressure (mmHg @ 23-25°C)
Octahydro-4,7-methano-1H-inden-5-ol	13380-89-7	C ₁₀ H ₁₆ O	152.23[2]	Data not publicly available	Data not publicly available	Data not publicly available
Iso E Super	54464-57-2	C ₁₆ H ₂₆ O	234.38[14]	Data not publicly available	> 172 hours[6]	0.0017[8]
Javanol	198404-98-7	C ₁₅ H ₂₈ O	224.39	0.02 ng/L (0.02 ppt) [10]	> 400 hours	Data not publicly available
Cedryl Acetate	77-54-3	C ₁₇ H ₂₈ O ₂	264.41[11]	14,803[11]	40 hours[12]	Data not publicly available

Analysis of Performance:

- **Potency:** Javanol stands out as the most potent compound, with an exceptionally low odor detection threshold of 0.02 ng/L, which is over 20 times lower than that of (Z)-(-)- β -santalol from natural sandalwood.[\[9\]](#)[\[10\]](#) This allows it to be perceived at minute concentrations. In contrast, Cedryl Acetate has a significantly higher threshold, requiring a much greater concentration to be detected.[\[11\]](#) Quantitative threshold data for Iso E Super and **Octahydro-4,7-methano-1H-inden-5-ol** are not readily found in public literature, though Iso E Super is known for its subtle character at low concentrations.[\[5\]](#)
- **Substantivity (Longevity):** Javanol and Iso E Super exhibit high substantivity, lasting for over 400 and 172 hours, respectively, on a smelling strip.[\[6\]](#) This makes them excellent base notes and fixatives. Cedryl Acetate has a more moderate longevity of 40 hours.[\[12\]](#)
- **Olfactory Profile:** While **Octahydro-4,7-methano-1H-inden-5-ol** offers a complex profile with woody, floral, and fruity elements, the other compounds are more archetypal of their respective woody categories.[\[1\]](#) Iso E Super provides a versatile woody-ambery warmth, Javanol delivers a rich and specific sandalwood note, and Cedryl Acetate contributes a sharp, dry cedar character.[\[7\]](#)[\[9\]](#)[\[12\]](#)

Experimental Protocols

The evaluation of fragrance compounds relies on standardized sensory and instrumental techniques to ensure objective and reproducible results.

Protocol 1: Odor Threshold Determination

The odor detection threshold, the minimum concentration at which a substance can be perceived, is a critical measure of a fragrance's potency. It is typically determined using a panel of trained human assessors and a dilution olfactometer.

- **Sample Preparation:** A stock solution of the fragrance compound is prepared in a suitable odorless solvent. A series of dilutions is then created, typically in factors of two or ten.
- **Presentation:** The diluted samples are presented to a panel of trained assessors in a controlled, odor-free environment. Dynamic olfactometry (in accordance with standards like

DIN EN 13725) is often used, where a precise volume of the diluted odorant in air is delivered to the assessor.^[15]

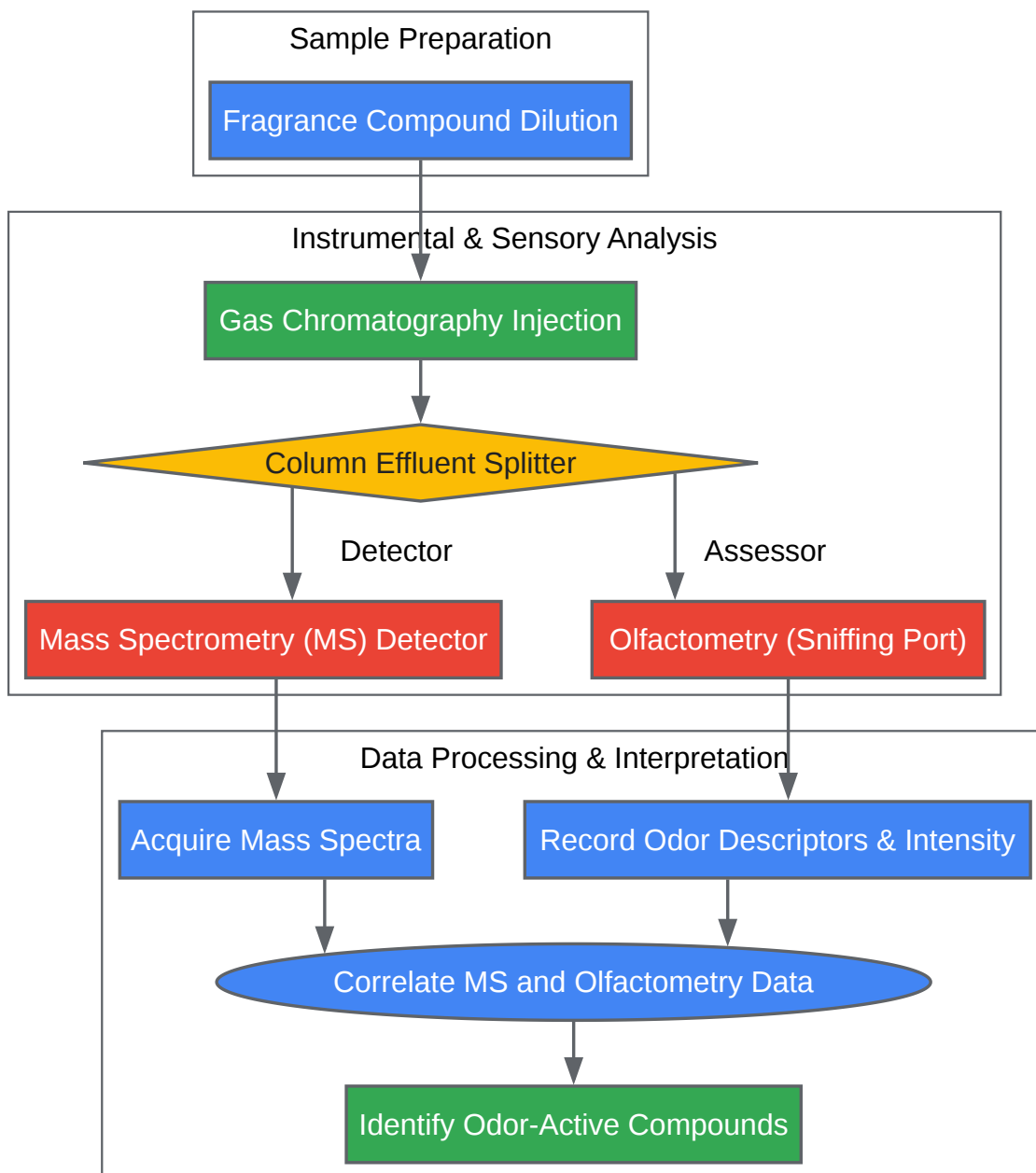
- **Assessment:** Assessors are presented with both the diluted sample and a "blank" (odor-free air) and asked to identify which contains the scent. The assessment proceeds from highest dilution to lowest.
- **Calculation:** The threshold is defined as the concentration at which 50% of the panel can reliably detect the odor.^[16] Results are typically expressed in ng/L of air or parts per trillion (ppt).

Protocol 2: Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector.^{[16][17]} It is used to identify which specific compounds in a complex mixture are responsible for its aroma.

- **System Configuration:** The GC instrument is fitted with a column effluent splitter, which divides the sample stream between a conventional detector (e.g., Mass Spectrometer, MS) and a heated sniffing port.^{[17][18]}
- **Sample Injection:** The fragrance sample is injected into the GC, where its components are separated based on their volatility and interaction with the stationary phase.
- **Olfactometric Assessment:** A trained assessor sniffs the effluent from the sniffing port and records the time, duration, intensity, and a qualitative description of any perceived odors.^[19]
- **Data Correlation:** The olfactometry data (the "aromagram") is aligned with the chromatogram from the MS detector. This allows for the tentative identification of the odor-active compounds by matching the retention time of a perceived scent with a mass spectrum peak.^[17]

Below is a diagram illustrating a typical experimental workflow for fragrance analysis.



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Workflow for Fragrance Analysis using GC-MS/O.

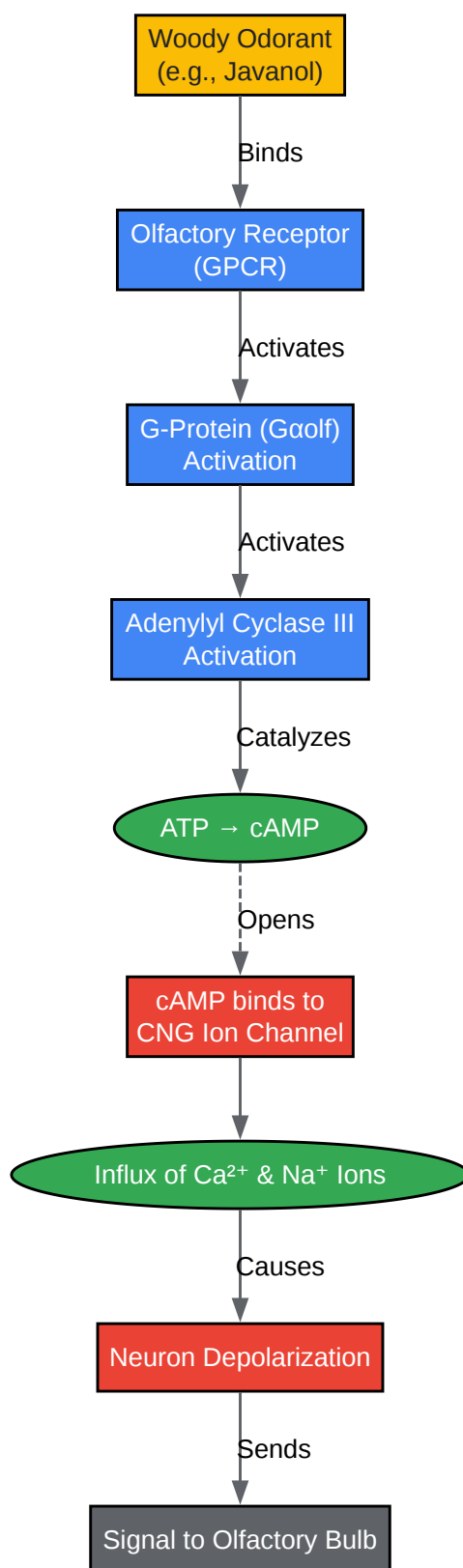
Mechanism of Action: Olfactory Signaling Pathway

The perception of woody scents, like all odors, is initiated by the binding of odorant molecules to specific Olfactory Receptors (ORs) located on Olfactory Sensory Neurons (OSNs) in the nasal cavity.^[20] This event triggers a sophisticated G-protein-coupled receptor (GPCR) signaling cascade.

The binding of an odorant molecule to its specific OR causes a conformational change in the receptor.^[21] This activates an associated G-protein (G α olf), which in turn activates the enzyme adenylyl cyclase III.^[22] This enzyme synthesizes cyclic adenosine monophosphate (cAMP) from ATP. The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of calcium and sodium ions.^[21] This influx depolarizes the neuron, generating an electrical signal that is transmitted to the olfactory bulb in the brain for processing.^[22]

Interestingly, research has shown that some ORs are present outside the nose. For instance, the receptor OR2AT4, found in skin cells, is activated by synthetic sandalwood compounds like Sandalore, triggering a signal pathway that promotes cell proliferation and migration, which may aid in wound healing.^[23]

The diagram below illustrates the key steps in the olfactory signal transduction cascade.



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The Olfactory Signal Transduction Pathway.

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